

Navigating the Safe Handling of Methyl Stearate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: **Methyl Stearate**

Cat. No.: **B116589**

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Introduction

Methyl stearate, the methyl ester of stearic acid, is a fatty acid ester with a wide range of applications in research and development, including its use as a surfactant, lubricant, and in the formulation of various products. For laboratory personnel, drug development professionals, and scientists, a comprehensive understanding of its health and safety profile is paramount to ensure safe handling and mitigate potential risks. This in-depth technical guide provides a consolidated overview of the health and safety considerations for **methyl stearate**, summarizing key toxicological data, outlining safe handling procedures, and detailing emergency response protocols.

Physicochemical and Toxicological Profile

A thorough understanding of the inherent properties of a chemical is the foundation of a robust safety protocol. The following tables summarize the key physicochemical characteristics and toxicological data for **methyl stearate**.

Physicochemical Properties

Property	Value	Reference
CAS Number	112-61-8	[1]
Molecular Formula	C19H38O2	[1]
Molecular Weight	298.5 g/mol	[2]
Appearance	White crystalline solid	[3]
Melting Point	37 - 41 °C	[3]
Boiling Point	215 °C @ 15 mmHg	
Flash Point	> 112 °C	
Solubility	Insoluble in water. Soluble in ether, acetone, and alcohol.	
Density	0.8498 g/cm ³ at 40°C	
Vapor Pressure	0.0002 hPa at 25 °C	

Toxicological Data

Methyl stearate is characterized by a low order of acute toxicity. The available data from studies conducted according to OECD guidelines are summarized below.

Endpoint	Species	Route	Result	Guideline	Reference
Acute Oral Toxicity	Rat	Oral	LD50 > 2000 mg/kg	OECD 401	
Acute Inhalation Toxicity	Rat	Inhalation	LC50 > 5 mg/L (4h)	OECD 436	
Skin Corrosion/Irritation	Rabbit	Dermal	No skin irritation	OECD 404	
Serious Eye Damage/Irritation	Rabbit	Ocular	No eye irritation	OECD 405	
Skin Sensitization	-	-	Not classified as a sensitizer	OECD 406	
Germ Cell Mutagenicity	-	-	Negative	-	
Carcinogenicity	-	-	Not classified as a carcinogen by IARC, NTP, or OSHA	-	

Ecotoxicological Data

Endpoint	Species	Result	Guideline	Reference
Aquatic Toxicity	Daphnia magna (Water flea)	EC50 (48h) > 0.02 mg/L	OECD 202	
Biodegradability	-	Readily biodegradable	OECD 301D	

Experimental Protocols

The toxicological and ecotoxicological data presented above were generated following standardized OECD test guidelines. While detailed, substance-specific study reports are not publicly available, the general methodologies are outlined below.

Acute Oral Toxicity (OECD Guideline 401)

This test provides information on health hazards likely to arise from a single oral exposure to a substance.

- **Test Principle:** A single dose of the substance is administered orally to a group of experimental animals (typically rats).
- **Methodology:**
 - **Animals:** Healthy, young adult rats of a single sex (usually females) are used.
 - **Dose Administration:** The test substance is administered in a single dose by gavage using a stomach tube or a suitable intubation cannula. A vehicle may be used to aid in dosing.
 - **Observation Period:** Animals are observed for mortality, clinical signs, and body weight changes for at least 14 days.
 - **Endpoint:** The LD50 (the dose estimated to be lethal to 50% of the animals) is determined. For **methyl stearate**, the study concluded with an LD50 value greater than the limit dose of 2000 mg/kg body weight.

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test assesses the potential of a substance to cause reversible or irreversible inflammatory changes to the skin.

- **Test Principle:** The substance is applied in a single dose to a small area of the skin of an experimental animal (typically an albino rabbit).
- **Methodology:**

- Application: A 0.5 g amount of the solid test substance is applied to a small area of clipped skin and covered with a gauze patch and semi-occlusive dressing.
- Exposure Duration: The exposure period is 4 hours.
- Observation: The skin is examined for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
- Results: For **methyl stearate**, no skin irritation was observed.

Acute Eye Irritation/Corrosion (OECD Guideline 405)

This test evaluates the potential of a substance to produce irritation or damage to the eye.

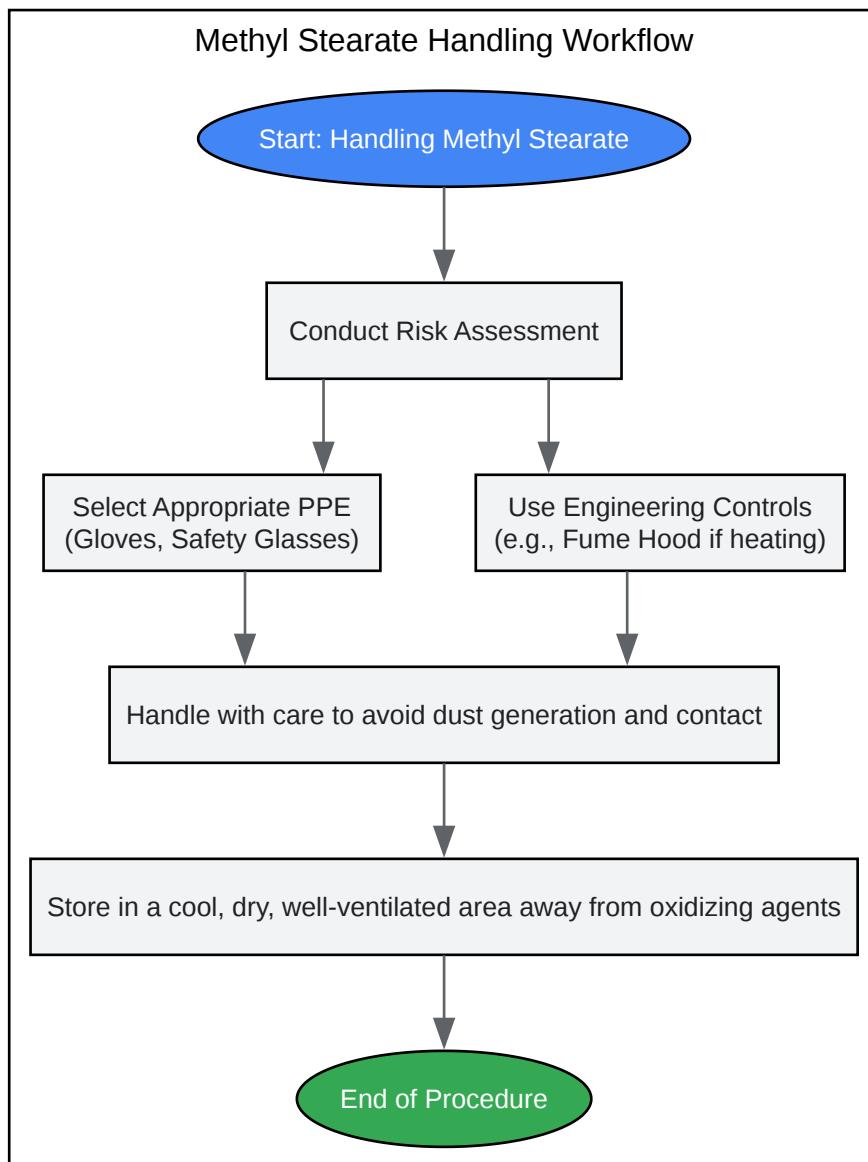
- Test Principle: A single dose of the substance is applied to the conjunctival sac of one eye of an experimental animal (typically an albino rabbit).
- Methodology:
 - Application: A defined amount of the test substance is instilled into the conjunctival sac of one eye. The other eye remains untreated and serves as a control.
 - Observation: The eyes are examined for effects on the cornea, iris, and conjunctiva at specified intervals (e.g., 1, 24, 48, and 72 hours) after instillation.
 - Results: **Methyl stearate** was found to cause no eye irritation in these studies.

Signaling Pathways and Mechanistic Toxicity

Currently, there is no significant published literature detailing specific signaling pathways or a deep mechanistic understanding of **methyl stearate**'s toxicity. Its low toxicity profile suggests that it does not significantly interact with critical biological pathways at typical exposure levels. The primary health considerations are related to mild, reversible irritation upon direct contact in sensitive individuals and the potential for adverse effects following accidental large-volume ingestion.

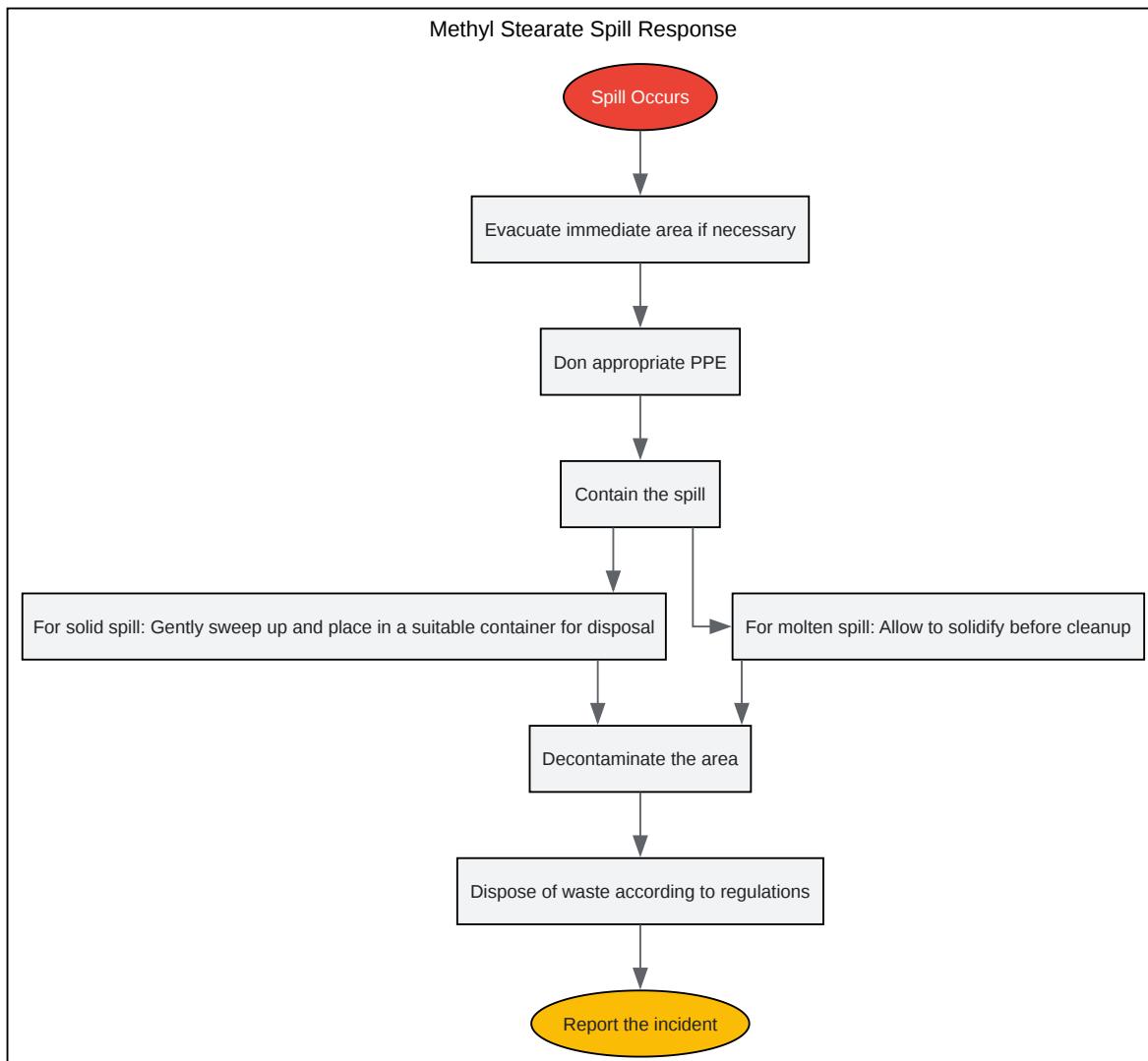
Health and Safety Workflows

To ensure a safe laboratory environment, it is crucial to have clear and logical workflows for handling chemicals. The following diagrams, created using the DOT language, illustrate key safety procedures for **methyl stearate**.



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Caption: General workflow for safely handling **methyl stearate** in a laboratory setting.

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Caption: Step-by-step procedure for responding to a **methyl stearate** spill.

Safe Handling and Storage

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side shields or chemical goggles.
- Skin Protection: Use chemically resistant gloves (e.g., nitrile rubber).
- Respiratory Protection: Under normal conditions of use where adequate ventilation is available, respiratory protection is not typically required. If dusts are generated or the substance is heated, a NIOSH-approved respirator may be necessary.

Handling

- Avoid contact with skin and eyes.
- Avoid generating dust.
- Ensure adequate ventilation.
- Keep away from incompatible materials such as strong oxidizing agents.
- Wash hands thoroughly after handling.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from heat, sparks, and open flames.
- Store separately from strong oxidizing agents.

Emergency Procedures

First-Aid Measures

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.

- After Skin Contact: Wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops or persists.
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention if irritation persists.
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek medical attention if you feel unwell.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Combustible solid. Dust may form explosive mixtures with air. Hazardous combustion products include carbon monoxide and carbon dioxide.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective clothing.

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Wear appropriate personal protective equipment. Avoid dust formation.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Methods for Cleaning Up: For solid spills, gently sweep up the material and place it into a suitable, labeled container for disposal. For molten spills, allow the material to solidify before cleaning.

Disposal Considerations

Dispose of **methyl stearate** and its containers in accordance with local, state, and federal regulations. Do not dispose of it into the environment.

Conclusion

Methyl stearate is a compound with a low hazard profile. However, adherence to standard laboratory safety practices is essential to minimize any potential risks. This guide provides a comprehensive overview of the critical health and safety information for **methyl stearate**, empowering researchers and scientists to handle this chemical responsibly and safely. By understanding its properties, following recommended handling procedures, and being prepared for emergencies, users can confidently and safely incorporate **methyl stearate** into their research and development activities.

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